

Hexyl Methacrylate: A Comprehensive Technical Guide to Health and Safety

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety considerations for handling **hexyl methacrylate**. The information presented is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely. This guide details the toxicological profile of **hexyl methacrylate**, recommended handling procedures, and emergency measures.

Chemical and Physical Properties

Hexyl methacrylate is a clear, colorless liquid. A summary of its key physical and chemical properties is provided in the table below.[1][2]



Property	Value
CAS Number	142-09-6
Molecular Formula	C10H18O2
Molecular Weight	170.25 g/mol [1][3]
Boiling Point	187 °C (lit.)[1]
Flash Point	80 °C (lit.)[1]
Density	0.863 g/mL at 25 °C (lit.)
Water Solubility	39.97 mg/L at 25 °C (est)[2]
Vapor Pressure	2.21 mmHg at 25°C
Vapor Density	5.9 (Air = 1)[1][2]

Toxicological Profile

The toxicological profile of **hexyl methacrylate** has been evaluated through various studies, including assessments of acute toxicity, skin and eye irritation, sensitization, and genotoxicity.

Acute Toxicity

Hexyl methacrylate exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.

Skin Irritation and Sensitization

Hexyl methacrylate is classified as a skin irritant and a moderate skin sensitizer.[4] Prolonged or repeated skin contact may cause allergic contact dermatitis.

Eye Irritation

This chemical is also classified as causing serious eye irritation.[5] Direct contact with the eyes can result in significant irritation.

Genotoxicity



Available data suggests that **hexyl methacrylate** is not expected to be genotoxic. A bacterial reverse mutation assay (Ames test) conducted in a manner equivalent to OECD TG 471 showed no mutagenic activity.[6]

Toxicokinetics and Metabolism

Acrylates and methacrylates are generally detoxified through two primary pathways: hydrolysis by carboxylesterases to methacrylic acid and the corresponding alcohol, and conjugation with glutathione via Michael addition or glutathione-S-transferase.[3][7] These metabolic processes result in compounds that are more readily eliminated from the body.[3]

The following diagram illustrates the general metabolic pathway for alkyl methacrylates.

General metabolic pathway of alkyl methacrylates.

Experimental Protocols

The toxicological evaluation of **hexyl methacrylate** and related substances relies on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the key methodologies.

Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

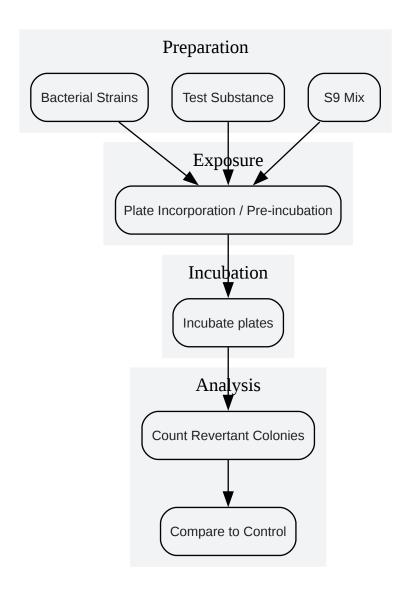
This assay is used to assess the mutagenic potential of a substance.

- Principle: The test uses amino acid-requiring strains of Salmonella typhimurium and Escherichia coli to detect point mutations, which restore the functional capability of the bacteria to synthesize an essential amino acid.[8][9]
- Methodology:
 - Bacterial strains (e.g., S. typhimurium TA98, TA100, TA1535, TA1537, and TA1538) are exposed to various concentrations of the test substance, both with and without a metabolic activation system (S9 mix).[6][10]
 - The exposure can be done using the plate incorporation or pre-incubation method.



- After incubation, the number of revertant colonies is counted and compared to the control.
 [8]
- Hexyl Methacrylate Specifics: In a study conducted in a manner equivalent to OECD TG
 471, Salmonella typhimurium strains were treated with hexyl methacrylate in dimethyl
 sulfoxide (DMSO) at concentrations up to 2500 μ g/plate. No increase in the mean number
 of revertant colonies was observed in the presence or absence of S9 metabolic activation.[6]

The following workflow diagram illustrates the Ames test procedure.



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Workflow for the Bacterial Reverse Mutation (Ames) Test.



Acute Dermal Irritation/Corrosion - OECD 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically an albino rabbit.[11][12]
- · Methodology:
 - The test substance (0.5 mL for liquids) is applied to a small area of shaved skin and covered with a gauze patch for a 4-hour exposure period.[11]
 - After exposure, the substance is removed, and the skin is observed for erythema and edema at specific intervals (e.g., 1, 24, 48, and 72 hours).[13]
 - The severity of the skin reactions is scored.

Acute Eye Irritation/Corrosion - OECD 405

This test assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[14][15]
- Methodology:
 - The test substance is instilled into the eye, and the eyelids are held together for a short period.
 - The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[14]
 - The severity of the ocular reactions is scored to determine the level of irritation.

Skin Sensitization - OECD 406

This test determines the potential of a substance to induce skin sensitization.



- Principle: The test involves an induction phase, where the animal is exposed to the test substance, followed by a challenge phase to assess the allergic response. The guinea pig is the traditional animal model.[3]
- Methodology (Guinea Pig Maximization Test GPMT):
 - Induction: Intradermal injections of the test substance (with and without adjuvant) followed by topical application.
 - Rest Period: A 10-14 day rest period allows for the development of an immune response.
 - o Challenge: Topical application of the test substance to a naive skin site.
 - The skin reactions are observed and scored.

Health and Safety Precautions Engineering Controls

- Work in a well-ventilated area.[1]
- Use local exhaust ventilation to control airborne concentrations.
- Ensure that eyewash stations and safety showers are readily accessible.[16]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[1]
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber) and protective clothing to prevent skin contact.[13]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[16]

Handling and Storage

Avoid contact with skin, eyes, and clothing.[16]



- Keep away from heat, sparks, open flames, and other ignition sources.[16]
- Store in a cool, dry, well-ventilated place in a tightly closed container.[16]
- Hexyl methacrylate may be sensitive to heat, light, and air, and may form peroxides upon storage. It is recommended to store it in a refrigerator.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[16]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[16]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[16]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[16]

Fire and Explosion Hazards

Hexyl methacrylate is a combustible liquid.[16]

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[16]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[16]
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[16]

Spills and Disposal

Spill Response:



- Evacuate the area and eliminate all ignition sources.
- Wear appropriate PPE.
- Contain the spill with inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Occupational Exposure Limits

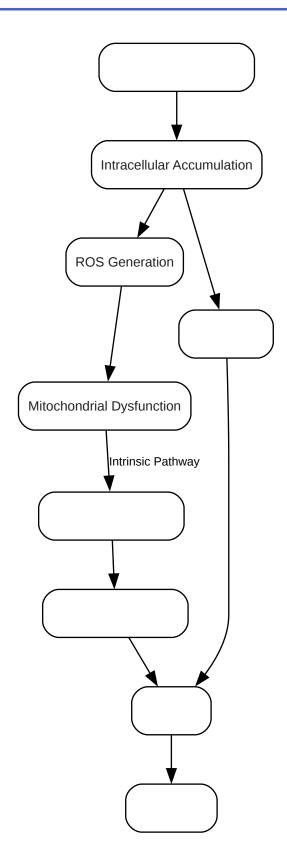
As of the date of this guide, specific occupational exposure limits (OELs) for **hexyl methacrylate** have not been established by major regulatory bodies. However, for other short-chain alkyl methacrylates, OELs have been defined. For example, for butyl methacrylate isomers, OELs are generally in the range of 25-50 ppm as a time-weighted average for an 8-hour work shift.[16] Given the similar structure and potential for respiratory irritation, it is prudent to handle **hexyl methacrylate** with engineering controls and PPE to minimize exposure.

Potential Signaling Pathway for Methacrylate-Induced Toxicity

While the specific signaling pathway for **hexyl methacrylate**-induced toxicity is not fully elucidated, studies on other methacrylates, such as 2-hydroxyethyl methacrylate (HEMA), provide insights into potential mechanisms. Exposure to HEMA has been shown to induce cytotoxicity in macrophages through apoptosis mediated by the mitochondrial-dependent intrinsic caspase pathway and the accumulation of intracellular reactive oxygen species (ROS). This pathway may be relevant for other methacrylates due to their structural similarities.

The following diagram depicts a potential signaling pathway for methacrylate-induced cytotoxicity.





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